

Application Notes and Protocols for MS15203

Conditioned Place Preference Assay

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Compound of Interest

Compound Name: MS15203
CAS No.: 73912-52-4
Cat. No.: B1676846

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing the small molecule GPR171 agonist, **MS15203**, in a conditioned place preference (CPP) assay to assess its rewarding or aversive properties. This information is critical for the preclinical evaluation of **MS15203** as a potential therapeutic, particularly concerning its abuse liability.

Introduction to MS15203 and GPR171

MS15203 is a synthetic small molecule that acts as a selective agonist for the G protein-coupled receptor 171 (GPR171). The endogenous ligand for GPR171 is the neuropeptide BigLEN.[1] GPR171 is coupled to inhibitory Gαi/o proteins, and its activation leads to a decrease in intracellular cyclic AMP (cAMP) levels.[1] This signaling pathway is implicated in various physiological processes, including pain modulation and feeding behavior. Preclinical studies have explored **MS15203** as a potential analgesic, making it crucial to determine its rewarding properties and abuse potential.[1]

MS15203 and Conditioned Place Preference

The conditioned place preference (CPP) paradigm is a standard behavioral assay used to evaluate the rewarding or aversive effects of a substance. The assay relies on classical conditioning, where the rewarding or aversive properties of a drug are paired with a distinct environmental context. A subsequent preference for the drug-paired environment indicates a rewarding effect, while avoidance suggests an aversive effect.

Studies utilizing a CPP assay have demonstrated that **MS15203** does not induce a place preference in mice, suggesting it has minimal rewarding properties and a low abuse liability.^[1] ^[2] Furthermore, co-administration of **MS15203** with morphine, a known drug of abuse that reliably induces CPP, did not enhance the rewarding effects of morphine.^[1]

Data Presentation

The following table summarizes the qualitative and statistical findings from a key study investigating the rewarding potential of **MS15203** using a conditioned place preference assay. While the precise mean time spent in each chamber was not available in the referenced literature, the statistical outcomes clearly indicate the lack of a rewarding effect of **MS15203**.

Treatment Group	Drug Paired with Chamber	Qualitative Outcome	Statistical Significance (vs. Saline)
Saline	Saline	No preference	-
Morphine	Morphine	Significant preference	$p < 0.05$
MS15203	MS15203	No preference	Not significant
MS15203 + Morphine	MS15203 + Morphine	Significant preference (similar to Morphine alone)	$p < 0.05$

Table 1: Summary of Conditioned Place Preference Assay Results for **MS15203**. Data is based on the findings reported by McDermott et al. (2023), which showed a significant drug effect for morphine but not for **MS15203** alone. The combination of **MS15203** and morphine did not significantly differ from morphine alone.

Experimental Protocols

This section provides a detailed protocol for conducting a conditioned place preference assay with **MS15203**, based on established methodologies.

Materials

- **MS15203**
- Morphine sulfate
- Sterile saline (0.9%)
- Vehicle for **MS15203** (e.g., 6% DMSO in sterile saline)
- Conditioned Place Preference (CPP) apparatus (a three-chamber box with distinct visual and tactile cues in the two outer chambers)
- Animal scale
- Syringes and needles for intraperitoneal (i.p.) and subcutaneous (s.c.) injections
- Video recording and analysis software

Animal Model

- Male C57BL/6J mice are a commonly used strain for this assay.
- Animals should be housed in a controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.
- Acclimate mice to the housing facility for at least one week before the start of the experiment.
- Handle the mice for several days prior to the experiment to reduce stress.

Experimental Procedure

The CPP protocol consists of three phases: Pre-Test (Habituation), Conditioning, and Post-Test.

Phase 1: Pre-Test (Day 1)

- Place each mouse individually in the central chamber of the CPP apparatus with free access to all three chambers.
- Allow the mouse to explore the entire apparatus for 15-30 minutes.
- Record the time spent in each of the two outer chambers.
- This phase serves to establish any baseline preference for one chamber over the other. An unbiased design, where the drug-paired chamber is assigned randomly, is often employed.

Phase 2: Conditioning (Days 2-9)

This phase typically lasts for 8 days, with alternating injections of the drug and vehicle.

- Drug Conditioning Days (e.g., Days 2, 4, 6, 8):
 - Administer **MS15203** (10 mg/kg, i.p.) or Morphine (5 mg/kg, s.c.) to the respective experimental groups. For the combination group, administer **MS15203** followed by morphine.
 - Immediately after injection, confine the mouse to one of the outer chambers (the drug-paired chamber) for 30 minutes. The guillotine doors should be closed to prevent access to the other chambers.
- Vehicle Conditioning Days (e.g., Days 3, 5, 7, 9):
 - Administer the vehicle (e.g., 6% DMSO in saline for the **MS15203** group, saline for the morphine group) to the mice.
 - Immediately after injection, confine the mouse to the opposite outer chamber (the vehicle-paired chamber) for 30 minutes.

Phase 3: Post-Test (Day 10)

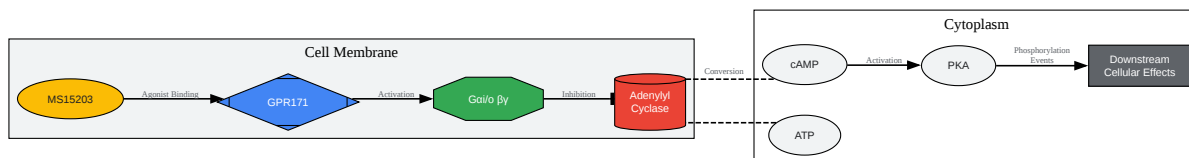
- Place each mouse in the central chamber of the CPP apparatus with the guillotine doors open, allowing free access to all chambers.
- Record the time spent in each of the outer chambers for 15 minutes.
- A significant increase in time spent in the drug-paired chamber during the post-test compared to the pre-test is indicative of a conditioned place preference.

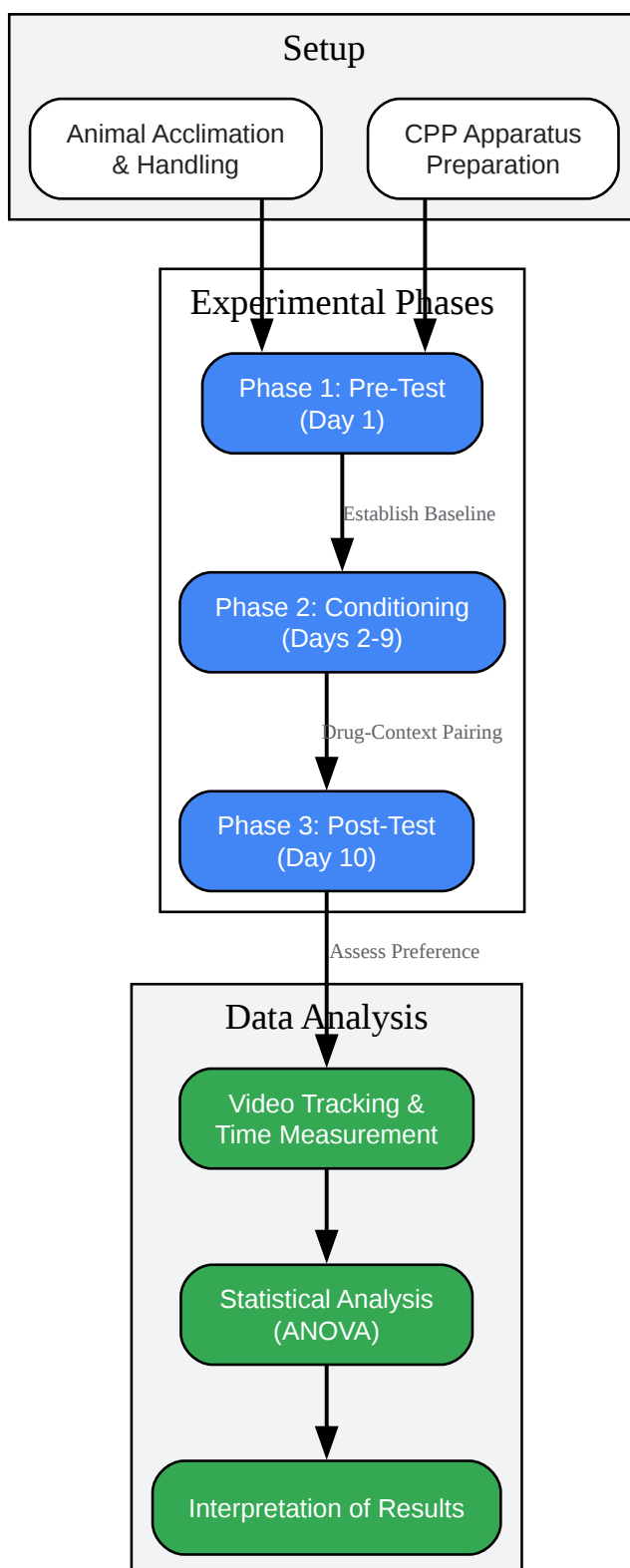
Data Analysis

- Calculate the preference score for each mouse, typically as the time spent in the drug-paired chamber minus the time spent in the vehicle-paired chamber during the post-test.
- Alternatively, the data can be expressed as the percentage of time spent in the drug-paired chamber relative to the total time spent in both outer chambers.
- Compare the preference scores or percentage of time between the different treatment groups using appropriate statistical tests, such as a one-way ANOVA followed by post-hoc tests for multiple comparisons.

Signaling Pathway and Experimental Workflow Diagrams

GPR171 Signaling Pathway





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